

Chitobiose Octaacetate: A Comprehensive Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: Chitobiose octaacetate

Cat. No.: B15589258

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides in-depth information on the safety, handling, and storage of **chitobiose octaacetate**. The following sections detail its chemical and physical properties, toxicological data, proper handling and storage procedures, and a representative experimental protocol for its synthesis from a readily available biopolymer, chitin.

Chemical and Physical Properties

Chitobiose octaacetate is a derivative of chitobiose, a disaccharide unit of chitin. It is characterized by the presence of eight acetate groups, which significantly alters its solubility and reactivity compared to its parent molecule. A summary of its key quantitative data is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Chemical Formula	C ₂₈ H ₄₀ N ₂ O ₁₇	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	676.62 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	41670-99-9	--INVALID-LINK--, --INVALID-LINK--
Appearance	White to off-white solid	--INVALID-LINK--
Melting Point	304-405°C (decomposes)	--INVALID-LINK--
Boiling Point	Not determined	--INVALID-LINK--
Solubility	Soluble in DMSO and DMF (~20 mg/mL), slightly soluble in ethanol (~0.5 mg/mL) and a 1:1 solution of DMSO:PBS (pH 7.2) (~0.5 mg/mL). Sparingly soluble in aqueous buffers.	--INVALID-LINK--
Storage Temperature	-20°C	--INVALID-LINK--, --INVALID-LINK--
Stability	≥ 4 years at -20°C	--INVALID-LINK--

Safety and Toxicology

Based on available Safety Data Sheets (SDS), **chitobiose octaacetate** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).^[1] However, as with any chemical substance, it should be handled with care, following standard laboratory safety practices.

Hazard Ratings:

Rating System	Health	Flammability	Reactivity
NFPA	0	0	0
HMIS	0	0	0

Source: Cayman Chemical Safety Data Sheet.[\[1\]](#)

Toxicological Information:

Direct toxicological data for **chitobiose octaacetate** is limited. However, studies on related chitooligosaccharides suggest a low toxicity profile. For instance, some chitooligosaccharides are considered "practically non-toxic" to aquatic organisms like *Lemna minor*. Furthermore, studies on chitobiose and chitotriose have indicated a protective effect against CCl₄-induced hepatotoxicity in rats, suggesting potential antioxidant activity. It is important to note that these findings are not specific to the octaacetate form and further research is needed to fully elucidate the toxicological profile of **chitobiose octaacetate**.

GHS Hazard Statements: None.[\[1\]](#)

Precautionary Statements: Although not classified as hazardous, the following general precautionary measures are recommended:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P262: Do not get in eyes, on skin, or on clothing.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

Handling and Personal Protective Equipment (PPE)

When handling **chitobiose octaacetate**, it is crucial to adhere to good laboratory practices to minimize exposure and ensure safety.

Engineering Controls:

- Work in a well-ventilated area, preferably in a fume hood, especially when handling the powder to avoid dust formation.

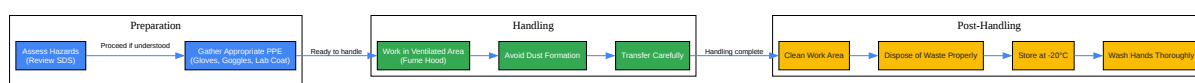
Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or glasses are recommended.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber). Although some sources state that gloves are not strictly required, it is good practice to wear them to avoid skin contact.^[1]
- Skin and Body Protection: A laboratory coat should be worn.
- Respiratory Protection: If working with large quantities of powder or in a poorly ventilated area, a NIOSH-approved respirator for dusts is recommended.

Hygiene Measures:

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

The following diagram illustrates a logical workflow for the safe handling of **chitobiose octaacetate**.



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*Safe handling workflow for **Chitobiose Octaacetate**.*

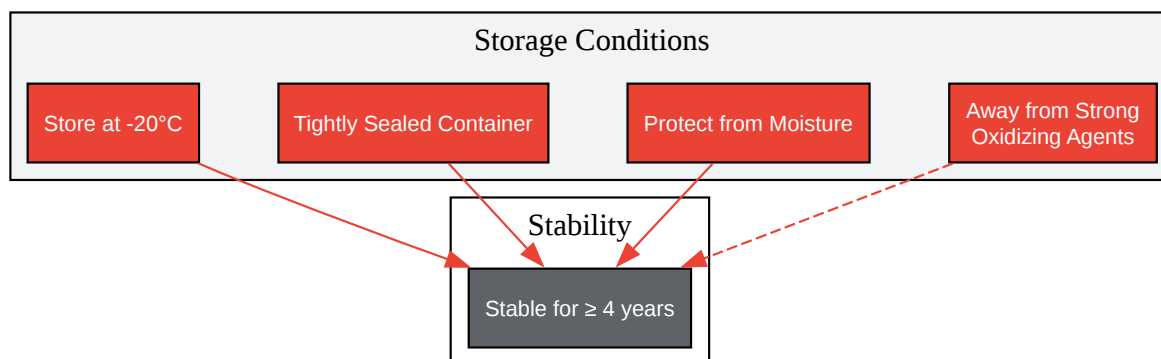
Storage and Stability

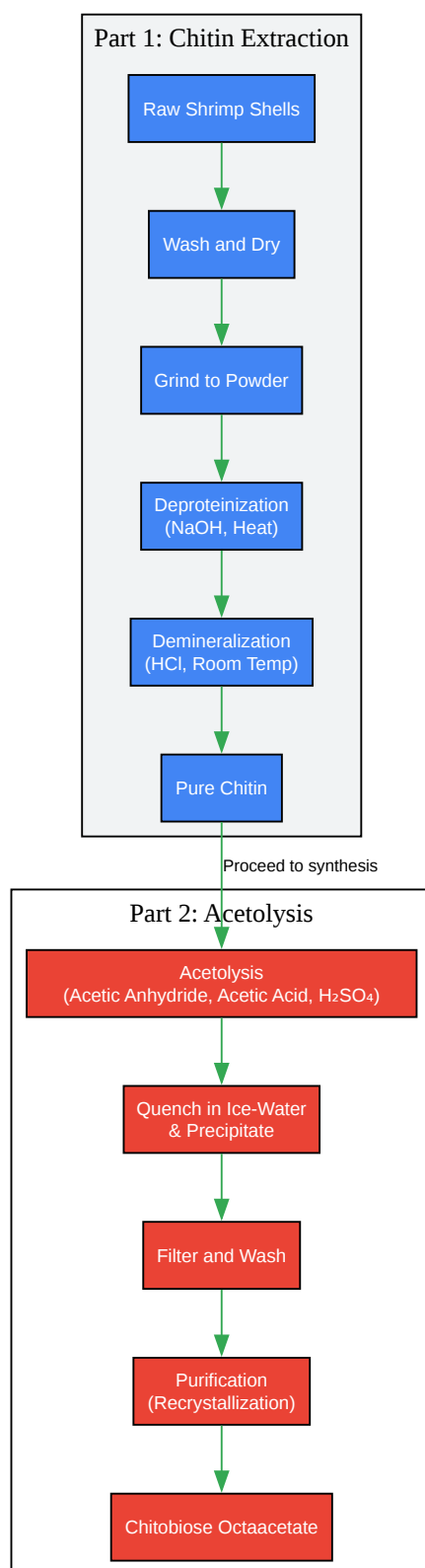
Proper storage is essential to maintain the integrity and stability of **chitobiose octaacetate**.

- Storage Temperature: Store in a tightly sealed container at -20°C.^[2]

- **Stability:** The compound is stable for at least four years when stored under the recommended conditions.[\[2\]](#)
- **Incompatibilities:** Avoid contact with strong oxidizing agents.
- **Moisture:** Keep the container tightly closed to prevent moisture absorption.

The following diagram outlines the key considerations for the proper storage of **chitobiose octaacetate**.





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References

- 1. ijsr.net [ijsr.net]
- 2. hrcak.srce.hr [hrcak.srce.hr]
- To cite this document: BenchChem. [Chitobiose Octaacetate: A Comprehensive Technical Guide to Safety, Handling, and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15589258#chitobiose-octaacetate-safety-handling-and-storage-guidelines\]](https://www.benchchem.com/product/b15589258#chitobiose-octaacetate-safety-handling-and-storage-guidelines)

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